

Essential Safety and Operational Guidance for Handling JTE-952

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Compound of Interest

Compound Name: JTE-952

Cat. No.: B15575514

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For researchers, scientists, and drug development professionals working with **JTE-952**, a potent and selective colony-stimulating factor-1 receptor (CSF1R) type II inhibitor, adherence to strict safety protocols is paramount.^{[1][2]} While a specific Safety Data Sheet (SDS) for **JTE-952** is not publicly available, this guide provides essential safety and logistical information based on general laboratory best practices for handling chemical compounds of this nature.

Personal Protective Equipment (PPE) and Engineering Controls

The following table summarizes the recommended personal protective equipment and engineering controls to be used when handling **JTE-952**. These recommendations are based on standard laboratory safety guidelines for handling potentially hazardous chemicals.

Equipment/Control	Specification	Purpose
Ventilation	Use in a well-ventilated area with local exhaust.	To minimize inhalation of dust or aerosols.[3]
Eye Protection	Safety glasses with side shields or goggles.	To prevent eye contact with the chemical.[3]
Hand Protection	Chemically resistant gloves (e.g., nitrile).	To avoid skin contact.[3]
Body Protection	Laboratory coat.	To protect skin and clothing from contamination.
Respiratory Protection	NIOSH-approved respirator if ventilation is inadequate or for handling large quantities.	To prevent inhalation of airborne particles.

Handling and Storage Procedures

Receiving and Storage: Upon receipt, visually inspect the container for any damage or leaks.

JTE-952 powder should be stored at -20°C for long-term stability (up to 2 years).[1] If dissolved in DMSO, it can be stored at 4°C for up to two weeks or at -80°C for up to six months.[1] Keep the container tightly sealed in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[3]

Preparation and Use:

- **Avoid Dust Formation:** Handle **JTE-952** powder in a manner that avoids the creation of dust. [3]
- **Prevent Contact:** Avoid direct contact with the skin, eyes, and clothing. Do not inhale dust or aerosols.[3]
- **Use Designated Areas:** All work with **JTE-952** should be conducted in a designated area, such as a chemical fume hood.
- **Personal Hygiene:** Wash hands thoroughly after handling and before eating, drinking, or smoking.

First Aid Measures

In the event of exposure, follow these first aid procedures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention. [4]
Skin Contact	Remove contaminated clothing and rinse the affected skin area thoroughly with large amounts of water. [3] [4] Call a physician if irritation develops.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide respiratory support and seek medical attention. [3] [4]
Ingestion	Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention. [3] [4]

Spill and Disposal Plan

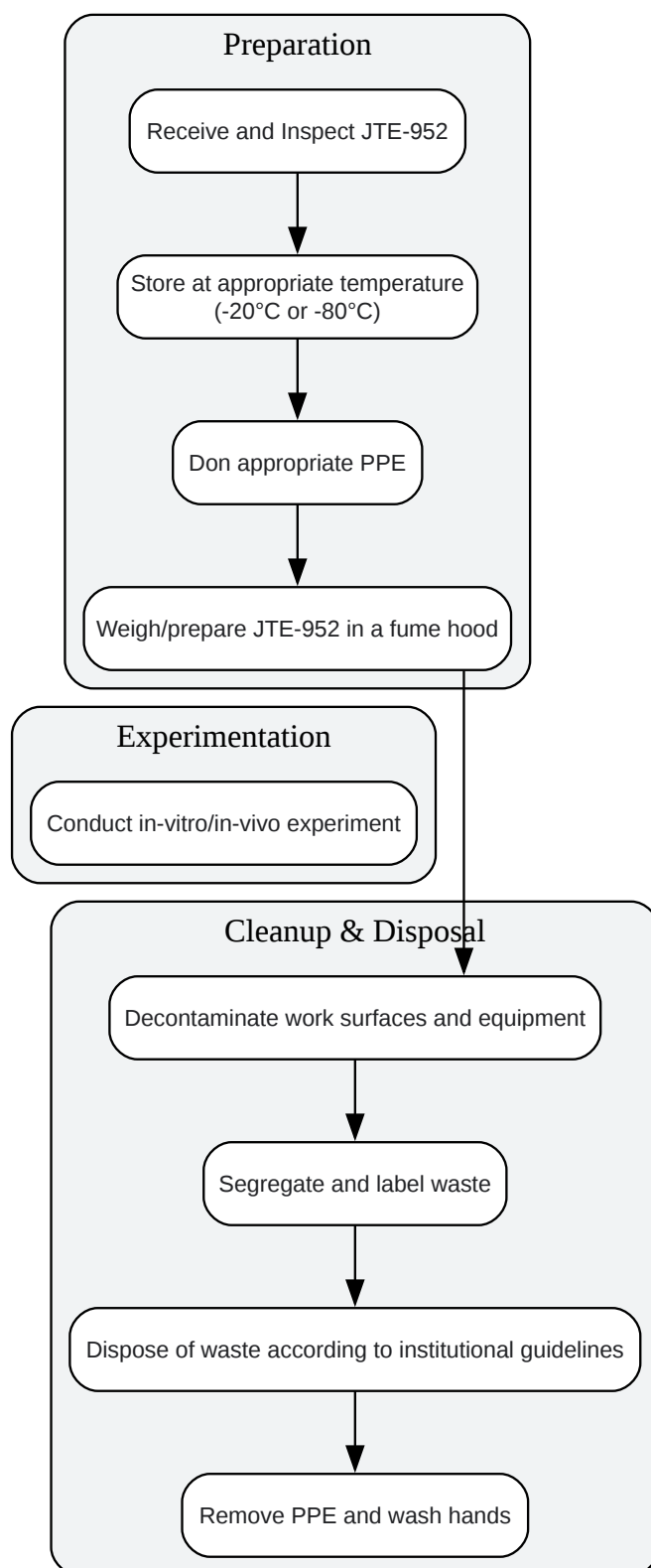
Spill Response:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Wear appropriate PPE and contain the spill using an absorbent material for liquids or by carefully sweeping up solids.
- Clean: Decontaminate the spill area with a suitable cleaning agent.
- Dispose: Collect all contaminated materials in a sealed container for proper disposal.

Disposal: Dispose of waste **JTE-952** and contaminated materials in accordance with all applicable federal, state, and local regulations for chemical waste. Do not dispose of down the drain or in regular trash.

Experimental Workflow for Handling **JTE-952**

The following diagram illustrates the standard workflow for safely handling **JTE-952** in a laboratory setting.



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JTE-952 Handling Workflow

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